

# Application of Sodium Thiocarbonate for Heavy Metal Removal from Wastewater

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## Compound of Interest

Compound Name: *Sodium thiocarbonate*

Cat. No.: *B8280282*

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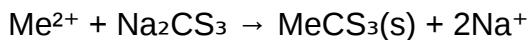
## Application Notes

### Introduction

**Sodium thiocarbonate**, particularly in the form of sodium trithiocarbonate ( $\text{Na}_2\text{CS}_3$ ), is a highly effective precipitating agent for the removal of heavy metals from industrial wastewater.<sup>[1][2][3][4][5]</sup> This method presents a robust alternative to conventional hydroxide precipitation, especially for wastewaters containing complexing agents that can inhibit the removal of metals as hydroxides.<sup>[5][6]</sup> The formation of highly insoluble metal thiocarbonate precipitates allows for the achievement of very low effluent metal concentrations.<sup>[2][7][8]</sup>

### Mechanism of Action

The primary mechanism for heavy metal removal by **sodium thiocarbonate** is precipitation. When introduced into wastewater, **sodium thiocarbonate** dissociates, and the trithiocarbonate anion ( $\text{CS}_3^{2-}$ ) reacts with dissolved divalent heavy metal cations ( $\text{Me}^{2+}$ ) to form insoluble metal trithiocarbonate ( $\text{MeCS}_3$ ) complexes.<sup>[5]</sup> This reaction effectively removes a variety of heavy metals, including copper (Cu), cadmium (Cd), zinc (Zn), nickel (Ni), and tin (Sn), from the aqueous phase.<sup>[1][2][5]</sup> The general precipitation reaction can be represented as:



The efficiency of this process is influenced by several key parameters, including pH, the dosage of **sodium thiocarbonate**, and the reaction time.<sup>[1][9]</sup>

## Advantages of **Sodium Thiocarbonate** Precipitation

Compared to conventional hydroxide precipitation methods using reagents like sodium hydroxide (NaOH) or lime (Ca(OH)<sub>2</sub>), **sodium thiocarbonate** offers several advantages:

- Higher Removal Efficiency: Achieves significantly lower residual metal concentrations, even in the presence of chelating agents.[\[1\]](#)[\[4\]](#)[\[6\]](#)
- Effectiveness over a Wide pH Range: While optimal performance is often observed in the pH range of 9.0-9.7, it can effectively precipitate metals across a broader pH spectrum compared to hydroxides.[\[1\]](#)[\[2\]](#)[\[6\]](#)
- Formation of Dense Precipitates: The resulting metal thiocarbonate sludge is typically denser and more easily dewatered than metal hydroxide sludge.
- Reduced Sludge Volume: Can lead to a smaller volume of hazardous sludge for disposal.  
[\[10\]](#)

## Quantitative Data

The following tables summarize the quantitative data on the efficiency of **sodium thiocarbonate** for the removal of various heavy metals from industrial wastewater.

Table 1: Heavy Metal Removal Efficiency using Sodium Trithiocarbonate

| Heavy Metal  | Initial Concentration (mg/L) | Final Concentration (mg/L) | Removal Efficiency (%) | Optimal pH | Na <sub>2</sub> CS <sub>3</sub> Dose (mg/L) | Reaction Time (min) | Source  |
|--------------|------------------------------|----------------------------|------------------------|------------|---------------------------------------------|---------------------|---------|
| Copper (Cu)  | 70.80                        | 0.09                       | >99.8                  | 9.0 - 9.5  | Stoichiometric                              | 30                  | [2][10] |
| Cadmium (Cd) | Not Specified                | Not Specified              | 97.78                  | 9.7        | 533                                         | 23                  | [1][4]  |
| Zinc (Zn)    | Not Specified                | Not Specified              | 99.78                  | 9.7        | 533                                         | 23                  | [1][4]  |
| Nickel (Ni)  | 1.10                         | 0.009                      | >99                    | 9.0 - 9.5  | Stoichiometric                              | 30                  | [2][10] |
| Tin (Sn)     | 3.36                         | <0.005                     | >99.8                  | 9.0 - 9.5  | Stoichiometric                              | 30                  | [2][10] |

Table 2: Comparison of Sodium Trithiocarbonate with Conventional Precipitants

| Precipitant                     | Target Metals | Removal Efficiency (%) | pH  | Reaction Time (min) | Source |
|---------------------------------|---------------|------------------------|-----|---------------------|--------|
| Na <sub>2</sub> CS <sub>3</sub> | Cu, Cd, Zn    | 99.69 (sum of metals)  | 9.7 | 23                  | [1][4] |
| NaOH                            | Cu, Cd, Zn    | 90.84 (sum of metals)  | 11  | 23                  | [1][4] |
| Ca(OH) <sub>2</sub>             | Cu, Cd, Zn    | 93.97 (sum of metals)  | 11  | 23                  | [1][4] |
| CaO                             | Cu, Cd, Zn    | 93.71 (sum of metals)  | 11  | 23                  | [1][4] |

## Experimental Protocols

## 1. Synthesis of Sodium Trithiocarbonate ( $\text{Na}_2\text{CS}_3$ ) Solution

This protocol is based on the direct synthesis from sodium sulfide ( $\text{Na}_2\text{S}$ ) and carbon disulfide ( $\text{CS}_2$ ).[\[1\]](#)[\[5\]](#)[\[11\]](#)

- Reagents and Materials:

- Sodium sulfide ( $\text{Na}_2\text{S}$ )
- Carbon disulfide ( $\text{CS}_2$ )
- Deionized water
- Reaction vessel with a stirrer
- Fume hood

- Procedure:

- Prepare an aqueous solution of sodium sulfide.
- In a well-ventilated fume hood, slowly add carbon disulfide to the sodium sulfide solution while stirring continuously. An excess of  $\text{CS}_2$  is often used to ensure complete reaction.[\[1\]](#)
- Continue stirring the mixture at a controlled temperature (e.g., 38°C) for a specified duration (e.g., 60 minutes) to allow the reaction to proceed to completion.[\[12\]](#)
- After the reaction, allow the phases to separate. The resulting product is a clear, dark red, and alkaline solution of  $\text{Na}_2\text{CS}_3$ .[\[6\]](#)
- The concentration of the synthesized  $\text{Na}_2\text{CS}_3$  solution can be determined by methods such as titration to quantify the total reducing substances.[\[1\]](#)

## 2. Protocol for Heavy Metal Removal from Wastewater

This protocol outlines the general steps for precipitating heavy metals from industrial wastewater using the synthesized sodium trithiocarbonate solution.

- Reagents and Materials:

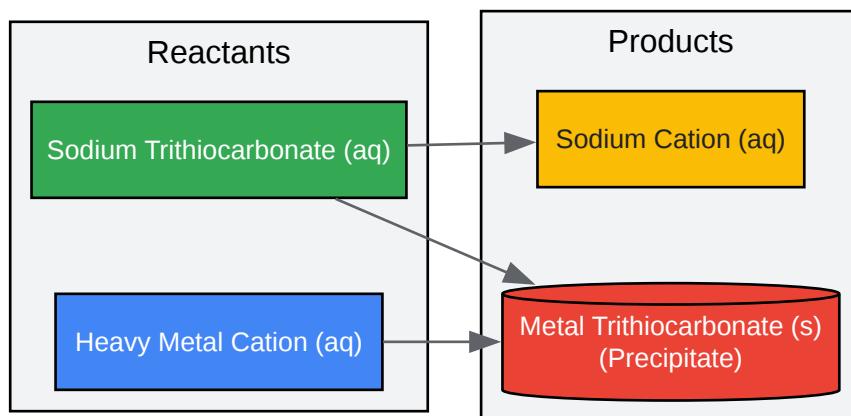
- Wastewater containing heavy metals
- Sodium trithiocarbonate ( $\text{Na}_2\text{CS}_3$ ) solution (e.g., 40.8%)[[1](#)]
- Acid (e.g.,  $\text{H}_2\text{SO}_4$ ) and Base (e.g.,  $\text{NaOH}$ ) for pH adjustment
- Flocculant solution (e.g., 0.05% Praestol 2500 or Euroflock CW277)[[10](#)]
- Coagulant (e.g.,  $\text{FeCl}_3$ )
- Jar testing apparatus
- pH meter
- Filtration apparatus
- Analytical instrument for metal analysis (e.g., AAS or ICP-OES)

- Procedure:

- Wastewater Characterization: Analyze the raw wastewater to determine the initial concentrations of the target heavy metals and other relevant parameters such as pH and the presence of complexing agents.[[1](#)][[10](#)]
- pH Adjustment: Adjust the pH of the wastewater to the optimal range for precipitation (e.g., 9.0-9.7) using an acid or base.[[1](#)][[2](#)]
- Coagulant Addition (Optional): Add a coagulant such as ferric chloride ( $\text{FeCl}_3$ ) and stir.[[10](#)]
- **Sodium Thiocarbonate** Dosing: Add the calculated stoichiometric or optimized dose of the  $\text{Na}_2\text{CS}_3$  solution to the wastewater while stirring.[[2](#)][[10](#)]
- Precipitation and Flocculation:
  - Continue stirring for the determined optimal reaction time (e.g., 23 minutes) to allow for the formation of metal thiocarbonate precipitates.[[1](#)]

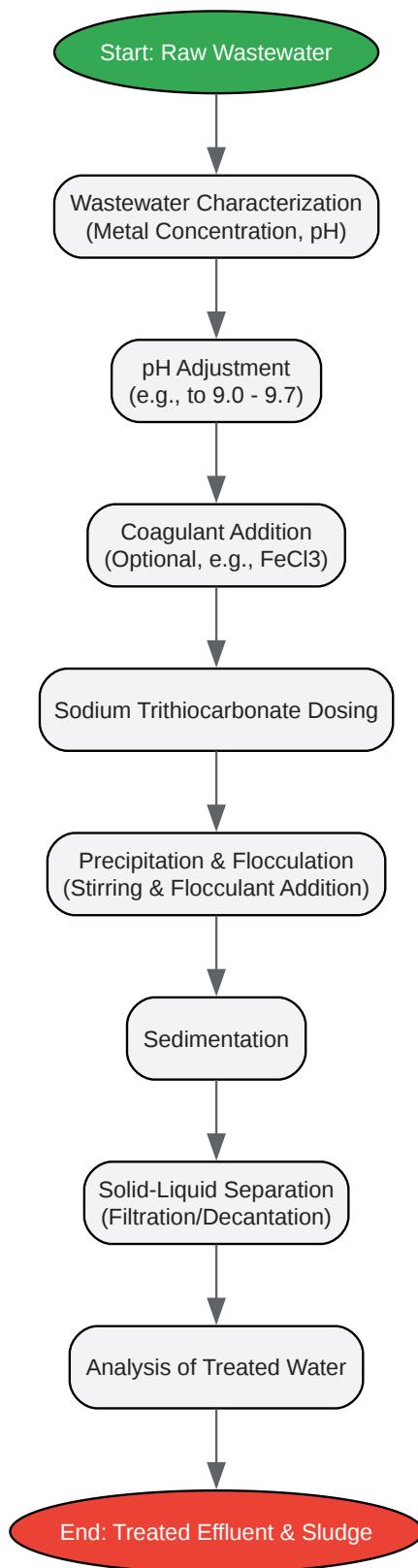
- Add a flocculant solution and stir slowly to promote the agglomeration of the precipitate into larger flocs.[10]
- Sedimentation: Stop stirring and allow the precipitate to settle for a defined period (e.g., 30-60 minutes).[10]
- Solid-Liquid Separation: Separate the treated water from the sludge by filtration or decantation.
- Analysis: Analyze the final concentration of heavy metals in the treated water to determine the removal efficiency.

## Visualizations



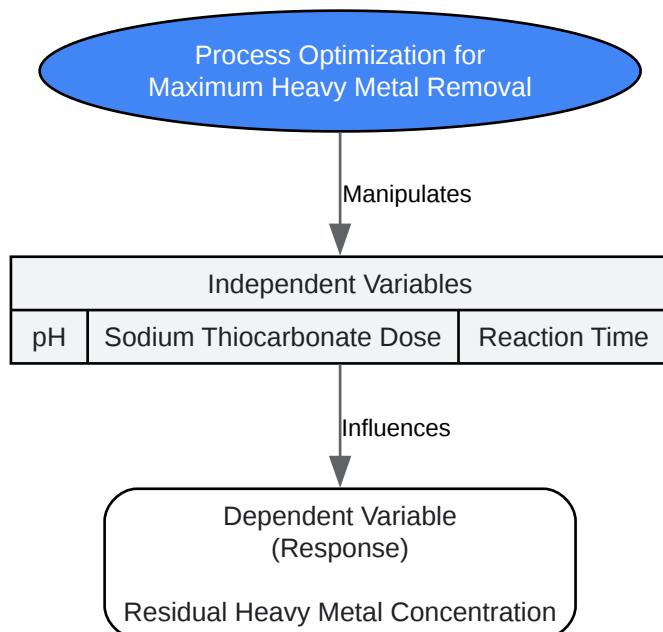
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Caption: Chemical Precipitation of Heavy Metals.



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Caption: Experimental Workflow for Heavy Metal Removal.

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Caption: Logical Relationship in Process Optimization.

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